

Navigating the Safe Handling and Disposal of DA ZP1

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Compound of Interest

Compound Name: DA ZP1

Cat. No.: B15552365

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **DA ZP1**, a fluorogenic Zn(II) sensor. Following these procedures will help safeguard laboratory personnel and ensure compliant disposal of chemical waste.

Key Safety and Physical Data

While specific quantitative exposure limits for **DA ZP1** are not readily available, the following table summarizes its known physical and chemical properties and general safety recommendations for similar fluorescent probes.

Parameter	Value/Information	Citation
Chemical Name	DA ZP1 (diacetylated Zinpyr1)	[1][2]
CAS Number	1816254-69-9	[2][3]
Molecular Formula	C ₅₀ H ₄₀ Cl ₂ N ₆ O ₇	[2]
Molecular Weight	907.81 g/mol	[2]
Appearance	Yellow powder	[4]
Solubility	Soluble to 2 mM in DMSO	[2]
Storage Temperature	-20°C	[2]
Acute Toxicity	Data not available; handle with care as with all new chemical entities.	
Skin Corrosion/Irritation	May cause mild skin irritation.	
Eye Damage/Irritation	May cause mild eye irritation.	

Operational Plan: From Receipt to Storage

Adherence to a strict operational protocol is crucial for minimizing risks associated with handling chemical compounds like **DA ZP1**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **DA ZP1**. The following minimum PPE is required when working with this compound in a laboratory setting:

- **Eye Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are mandatory.[5] [6] A face shield should be worn over safety glasses when there is a significant risk of splashing.[5][6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required.[5] For tasks with a higher risk of exposure, consider double-gloving.[7] Always inspect gloves for any signs of degradation before use and wash hands thoroughly after removal.

- Body Protection: A laboratory coat must be worn at all times.[5] For procedures with a higher risk of splashes or spills, a chemically resistant apron or coveralls should be considered.[7]
- Footwear: Closed-toe shoes are mandatory in the laboratory.[7]

Experimental Workflow

1. Preparation of Stock Solution:

- Before handling the powdered form of **DA ZP1**, ensure you are in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any fine particles.[4]
- Calculate the required mass of **DA ZP1** and the volume of DMSO to achieve the desired stock solution concentration (e.g., 2 mM).[2]
- Carefully weigh the powdered **DA ZP1** using an analytical balance.
- Add the appropriate volume of DMSO to the vial containing the **DA ZP1** powder.
- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.

2. Use in Experiments:

- When diluting the stock solution to working concentrations, always do so in a designated and clean workspace.
- Avoid direct contact with the solution. Use appropriate pipetting aids.
- Clearly label all tubes and containers with the compound name, concentration, and date.

3. Storage:

- Store the powdered **DA ZP1** and its stock solution at -20°C in a tightly sealed container to prevent degradation.[2]
- Ensure the storage location is clearly marked and segregated from incompatible chemicals.

Disposal Plan: Managing DA ZP1 Waste

Proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility.

1. Contaminated Materials:

- All disposable items that have come into contact with **DA ZP1**, such as pipette tips, gloves, and paper towels, should be considered chemical waste.

- Collect these materials in a designated, clearly labeled, and sealed hazardous waste container.[\[8\]](#)

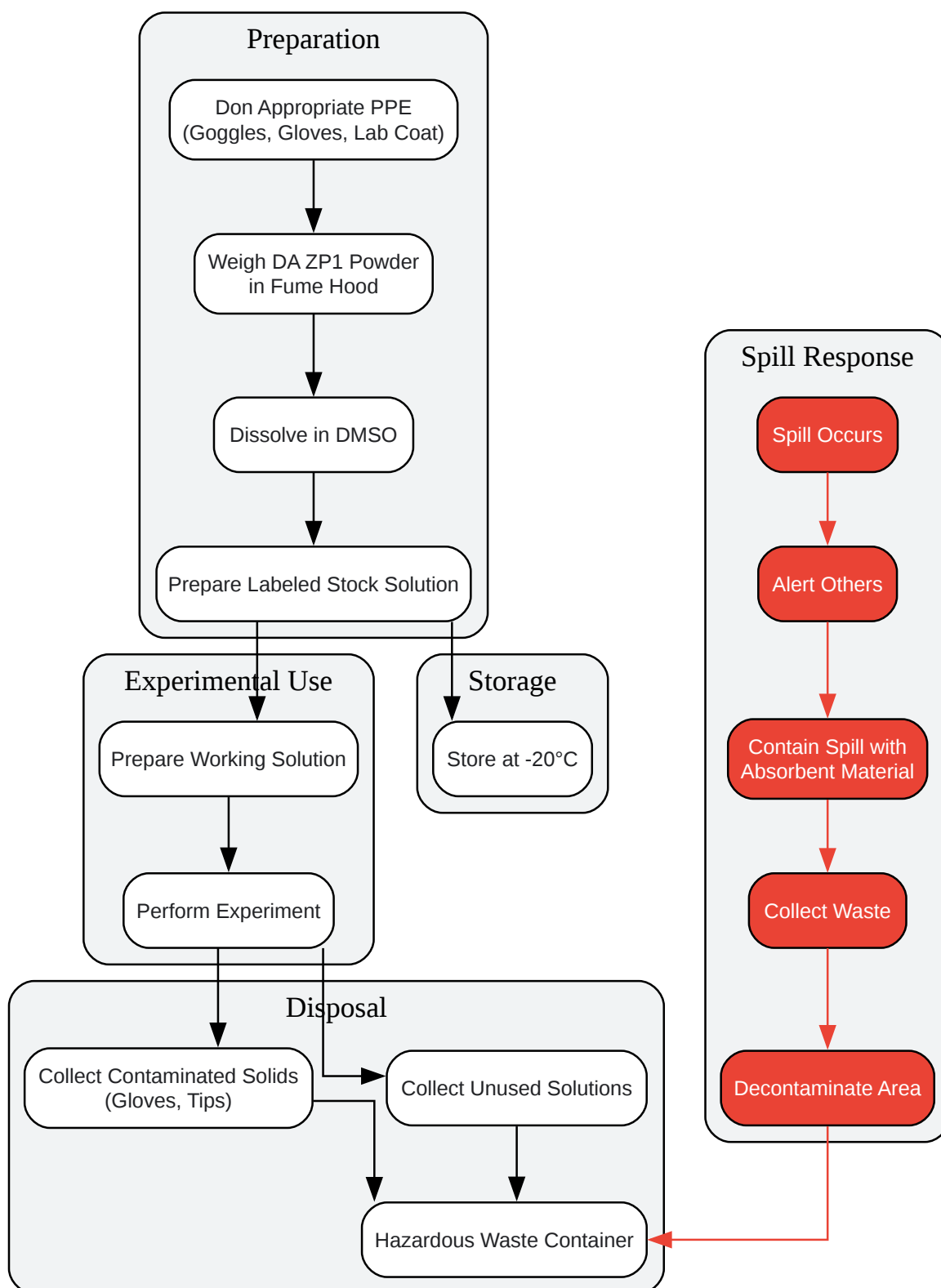
2. Unused Solutions:

- Do not dispose of **DA ZP1** solutions down the drain.[\[9\]](#)
- Collect all unused stock and working solutions in a designated hazardous waste container that is compatible with DMSO.
- The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name of the contents.[\[10\]](#)

3. Spill Management:

- In the event of a small spill, alert personnel in the immediate area.[\[2\]](#)
- Wearing appropriate PPE, contain the spill using an absorbent material like vermiculite or a chemical spill kit.[\[8\]](#)[\[11\]](#)
- Work from the outside of the spill inwards to prevent spreading.[\[11\]](#)
- Collect the absorbent material and contaminated debris into a sealed hazardous waste container.[\[8\]](#)
- Clean the spill area with a suitable decontaminating solution.[\[11\]](#)
- For large spills, evacuate the area and follow your institution's emergency procedures.[\[2\]](#)

Safety and Handling Workflow



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Caption: Workflow for safe handling, use, and disposal of **DA ZP1**.

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